

Ac-DEVDD-TPP stability and storage conditions

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Compound of Interest

Compound Name: Ac-DEVDD-TPP

Cat. No.: B15610493

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Ac-DEVD-CHO Technical Support Center

Welcome to the technical support center for Ac-DEVD-CHO, a critical tool for researchers studying apoptosis. This guide provides detailed information on the stability, storage, and proper handling of Ac-DEVD-CHO to ensure the integrity and reproducibility of your experiments.

Frequently Asked Questions (FAQs)

Q1: What is Ac-DEVD-CHO and what is its primary application?

Ac-DEVD-CHO is a synthetic, cell-permeable tetrapeptide and a potent, reversible inhibitor of caspase-3 and caspase-7.^{[1][2][3]} Its sequence, DEVD (Asp-Glu-Val-Asp), is derived from the cleavage site of PARP (poly (ADP-ribose) polymerase), a key substrate of activated caspase-3.^[4] It is widely used in cell-based assays to study the role of caspase-3 in apoptosis and to investigate cellular events downstream of caspase-3 activation.^{[1][4]}

Q2: The product I received is a lyophilized powder. How should I reconstitute it?

It is recommended to reconstitute the lyophilized Ac-DEVD-CHO powder in sterile, high-quality dimethyl sulfoxide (DMSO) to create a stock solution.^{[4][5][6]} For example, reconstituting 1 mg of the peptide in 1 ml of DMSO will yield a 1 mg/ml solution.^[4] For aqueous buffers like PBS, sonication may be needed to aid dissolution.^[7]

Q3: How should I store the lyophilized powder and the reconstituted stock solution?

Proper storage is crucial to maintain the stability and activity of Ac-DEVD-CHO. The lyophilized powder should be stored at -20°C.[4][6][8][9] Once reconstituted, the stock solution should be aliquoted into smaller volumes to avoid repeated freeze-thaw cycles and stored at -20°C or -80°C.[4][7][9]

Q4: For how long is the reconstituted stock solution stable?

The stability of the reconstituted stock solution depends on the storage temperature. When stored at -20°C, the solution is typically stable for up to 1-2 months.[4][9] For longer-term storage, up to 6 months to a year, it is recommended to store the aliquots at -80°C.[7][9] Always protect the solution from light.[7]

Q5: Can I store the reconstituted Ac-DEVD-CHO in an aqueous buffer?

While Ac-DEVD-CHO can be dissolved in aqueous buffers such as PBS, it is generally less stable than in DMSO.[7] If your experimental protocol requires an aqueous solution, it is best to prepare it fresh on the day of use and avoid long-term storage.

Troubleshooting Guide

Issue	Possible Cause	Recommendation
No or low inhibition of caspase-3 activity	Degraded inhibitor: Improper storage or repeated freeze-thaw cycles of the stock solution can lead to degradation.	Use a fresh aliquot of the Ac-DEVD-CHO stock solution. For long-term storage, ensure aliquots are stored at -80°C.
Insufficient inhibitor concentration: The concentration of Ac-DEVD-CHO may be too low to effectively inhibit caspase-3 in your experimental system.	Titrate the inhibitor concentration to determine the optimal concentration for your specific cell type and experimental conditions. A common starting concentration is 10-100 nM. [4]	
Incorrect assay buffer conditions: The pH or other components of the assay buffer may not be optimal for inhibitor activity.	Ensure the assay buffer has a pH of around 7.2-7.5 and contains a reducing agent like DTT to maintain the active site cysteine of the caspase.	
Inconsistent results between experiments	Variability in inhibitor concentration: Inaccurate pipetting or inconsistent dilution of the stock solution.	Use calibrated pipettes and prepare fresh dilutions for each experiment.
Cellular toxicity at high concentrations: High concentrations of DMSO (vehicle) or the inhibitor itself can be toxic to cells.	Ensure the final concentration of DMSO in your cell culture medium is low (typically $\leq 0.1\%$) to avoid solvent-induced toxicity. [6]	
Precipitation of the inhibitor in aqueous solution	Low solubility in aqueous buffers: Ac-DEVD-CHO has limited solubility in aqueous solutions.	Prepare fresh dilutions from a DMSO stock solution just before use. If precipitation occurs, gentle warming or sonication might help, but fresh preparation is preferred. [7]

Stability and Storage Conditions Summary

Form	Storage Temperature	Duration	Special Conditions
Lyophilized Powder	-20°C	Up to 3 years[9]	Store in a dry, dark place.
Reconstituted in DMSO	-20°C	1-2 months[4][9]	Aliquot to avoid freeze-thaw cycles. Protect from light.[7]
Reconstituted in DMSO	-80°C	Up to 1 year[9]	Aliquot to avoid freeze-thaw cycles. Protect from light.[7]

Experimental Protocols

Protocol: Inhibition of Caspase-3 in a Cell-Based Apoptosis Assay

This protocol provides a general guideline for using Ac-DEVD-CHO to inhibit caspase-3 activity in cultured cells.

Materials:

- Ac-DEVD-CHO (lyophilized powder)
- Anhydrous DMSO
- Cell culture medium appropriate for your cell line
- Apoptosis-inducing agent (e.g., staurosporine, etoposide)
- 96-well cell culture plate
- Caspase-3 activity assay kit (e.g., colorimetric or fluorometric)

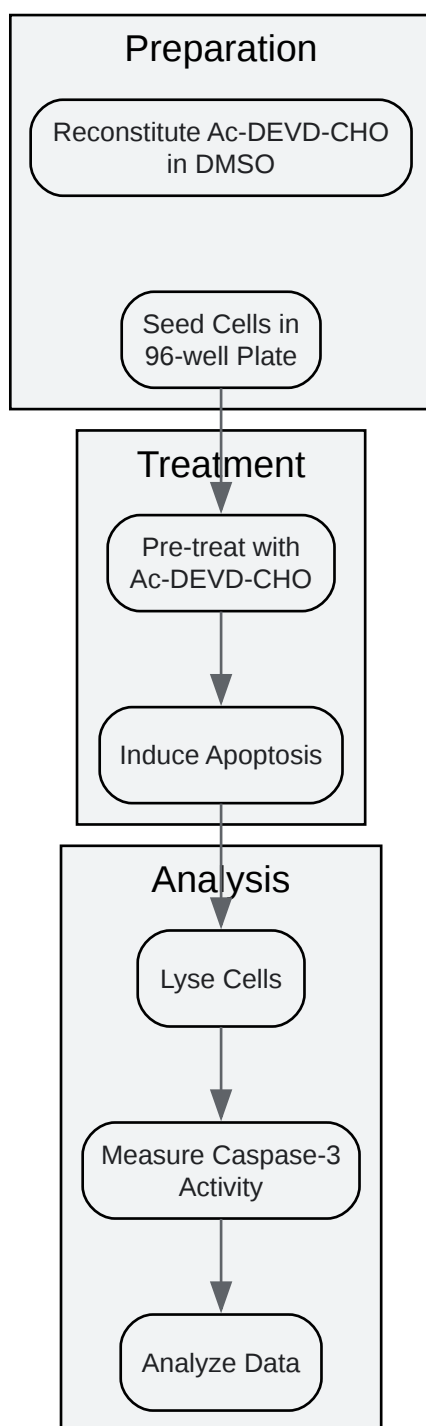
Procedure:

- Prepare Ac-DEVD-CHO Stock Solution:
 - Reconstitute the lyophilized Ac-DEVD-CHO in anhydrous DMSO to a stock concentration of 1-10 mM.
 - Aliquot the stock solution and store at -80°C.
- Cell Seeding:
 - Seed your cells in a 96-well plate at a density appropriate for your cell line and allow them to adhere overnight.
- Inhibitor Pre-treatment:
 - Prepare a working solution of Ac-DEVD-CHO in cell culture medium. The final concentration will need to be optimized, but a starting range of 10-100 μ M is common for cell-based assays.
 - Remove the old medium from the cells and add the medium containing Ac-DEVD-CHO.
 - Include a vehicle control (medium with the same concentration of DMSO used for the inhibitor).
 - Incubate the cells for 1-2 hours at 37°C.
- Induction of Apoptosis:
 - Add the apoptosis-inducing agent to the wells (except for the negative control wells) at a pre-determined optimal concentration.
 - Incubate for the desired period to induce apoptosis (e.g., 3-6 hours).
- Measure Caspase-3 Activity:
 - Following the incubation, lyse the cells and measure caspase-3 activity using a commercial assay kit according to the manufacturer's instructions. The assay typically involves a caspase-3 substrate that produces a colorimetric or fluorescent signal upon cleavage.

- Data Analysis:
 - Compare the caspase-3 activity in cells treated with the apoptosis inducer alone versus those pre-treated with Ac-DEVD-CHO. A significant reduction in the signal in the presence of Ac-DEVD-CHO indicates specific inhibition of caspase-3 activity.

Visualizations

Caspase Activation Pathway and Site of Ac-DEVD-CHO Inhibition



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